Application Note: Preparation, Validation, and Handling of 5-Bromopentanoic Acid-d4 Stock Solutions

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Compound of Interest

Compound Name: *5-Bromopentanoic-3,3,4,4-D4 acid*

Cat. No.: *B585119*

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Scientific Rationale and Applications

5-Bromopentanoic acid-d4 (Synonyms: 5-Bromovaleric acid-d4, δ-Bromovaleric acid-d4) is a highly specialized deuterated reagent utilized across analytical chemistry and drug development. Its primary applications are twofold:

- Mass Spectrometry Internal Standard: It serves as a critical internal standard for the absolute quantification of endogenous or synthetic 5-bromopentanoic acid via GC-MS or LC-MS. The mass shift provided by the four deuterium atoms (+4 Da) allows for the construction of highly accurate standard curves based on peak intensity ratios, effectively correcting for matrix effects and ion suppression ()[1].

- Isotopic Synthetic Intermediate: Unlabeled 5-bromopentanoic acid is a proven building block in medicinal chemistry, notably employed in the synthesis of complex therapeutics such as mitochondria-targeting oleanolic acid derivatives designed for PI3K inhibition ()[1]. The deuterated (-d4) analogue enables researchers to synthesize isotopically labeled drug candidates for rigorous pharmacokinetic (PK) and metabolic tracking.

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Physicochemical Properties & Solvent Causality

Understanding the solubility profile is critical for determining the appropriate reconstitution matrix. The terminal bromine atom is a reactive leaving group; therefore, solvent selection directly impacts both the stability of the stock and its compatibility with downstream applications.

Quantitative Data Summary

Property	Specification
Formal Name	5-bromo-pentanoic-3,3,4,4-d4 acid
CAS Registry No.	42932-62-7
Molecular Formula	C5H5BrD4O2
Formula Weight	185.1 g/mol
Isotopic Incorporation	≥99% deuterated forms (d1-d4); ≤1% d0
Solubility (DMSO, DMF, EtOH)	~30 mg/mL
Solubility (Aqueous, 1:4 EtOH:PBS pH 7.2)	0.2 mg/mL
Recommended Storage	-20°C

Data sourced from [1],[2].

Causality in Solvent Selection

- Ethanol (EtOH): The preferred solvent if the downstream application is LC-MS or GC-MS. Ethanol evaporates cleanly, is fully miscible with standard aqueous mobile phases, and avoids the severe ion suppression in the electrospray ionization (ESI) source typically caused by DMSO.

- Dimethyl Sulfoxide (DMSO) / Dimethylformamide (DMF): The preferred solvents for organic synthesis or cell-based assays. These aprotic, polar solvents provide excellent solvation energy for the carboxylic acid and are standard matrices for subsequent coupling reactions (e.g., amide bond formation or nucleophilic substitutions).

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Experimental Methodology: Step-by-Step Stock Preparation

To maintain the integrity of the carbon-bromine bond and prevent isotopic exchange or degradation, strict adherence to environmental controls during preparation is required.

Step 1: Equilibration

- Remove the solid 5-bromopentanoic acid-d4 vial from -20°C storage.
- Causality: Allow the vial to equilibrate to room temperature inside a desiccator for at least 30 minutes before opening. Opening a cold vial introduces atmospheric condensation, and water acts as a nucleophile that can slowly hydrolyze the terminal bromide into 5-hydroxypentanoic acid over time.

Step 2: Reconstitution

- Add the calculated volume of the chosen solvent (EtOH or DMSO) directly to the vial to achieve the desired concentration (up to a maximum of 30 mg/mL)[1].
- Vortex gently for 30–60 seconds until the solid is completely dissolved. Sonicate for 1 minute if particulate matter remains.

Step 3: Inert Gas Purging

- Using a gentle stream, purge the headspace of the vial with an inert gas (Argon or Nitrogen) for 15–20 seconds[1].
- Causality: Displacing ambient oxygen and moisture is critical. The C-Br bond is susceptible to moisture-driven hydrolysis, especially during long-term storage. An inert atmosphere ensures the chemical purity remains ≥98% over its ≥4-year stability window[1].

Step 4: Aliquoting and Storage

- Divide the stock solution into single-use amber glass vials (e.g., 50 µL to 100 µL aliquots).
- Store all aliquots immediately at -20°C or -80°C[1].

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- Causality: Aliquoting prevents repeated freeze-thaw cycles. Temperature cycling not only accelerates degradation kinetics but also repeatedly exposes the stock to ambient moisture during handling.

Quality Control: Self-Validating Isotopic Purity Check

Before committing the prepared stock solution to a multi-week PK study or a complex, multi-step synthesis, the protocol must validate its own integrity. We employ a Self-Validating Isotopic Purity Check via LC-MS to ensure the reagent has not been compromised.

Validation Protocol:

- Dilute a 1 µL aliquot of the newly prepared stock solution to a final concentration of 1 µg/mL in the starting LC mobile phase (e.g., 5% Acetonitrile / 95% Water with 0.1% Formic Acid).
- Inject the sample into the LC-MS/MS system.
- Monitor the Multiple Reaction Monitoring (MRM) transitions for both the deuterated standard (d4) and the unlabeled compound (d0).

Validation Criteria & Causality: The peak area for the unlabeled (d0) transition must be ≤1% of the deuterated (d4) transition area[1]. Why is this self-validating? If the d0 contamination exceeds 1%, utilizing this stock as an internal standard will introduce a systematic positive bias, artificially inflating the quantified levels of endogenous 5-bromopentanoic acid in your biological samples. Passing this QC step guarantees that the analytical baseline is clean, validating the reagent's purity before experimental commitment.

Workflow Diagram

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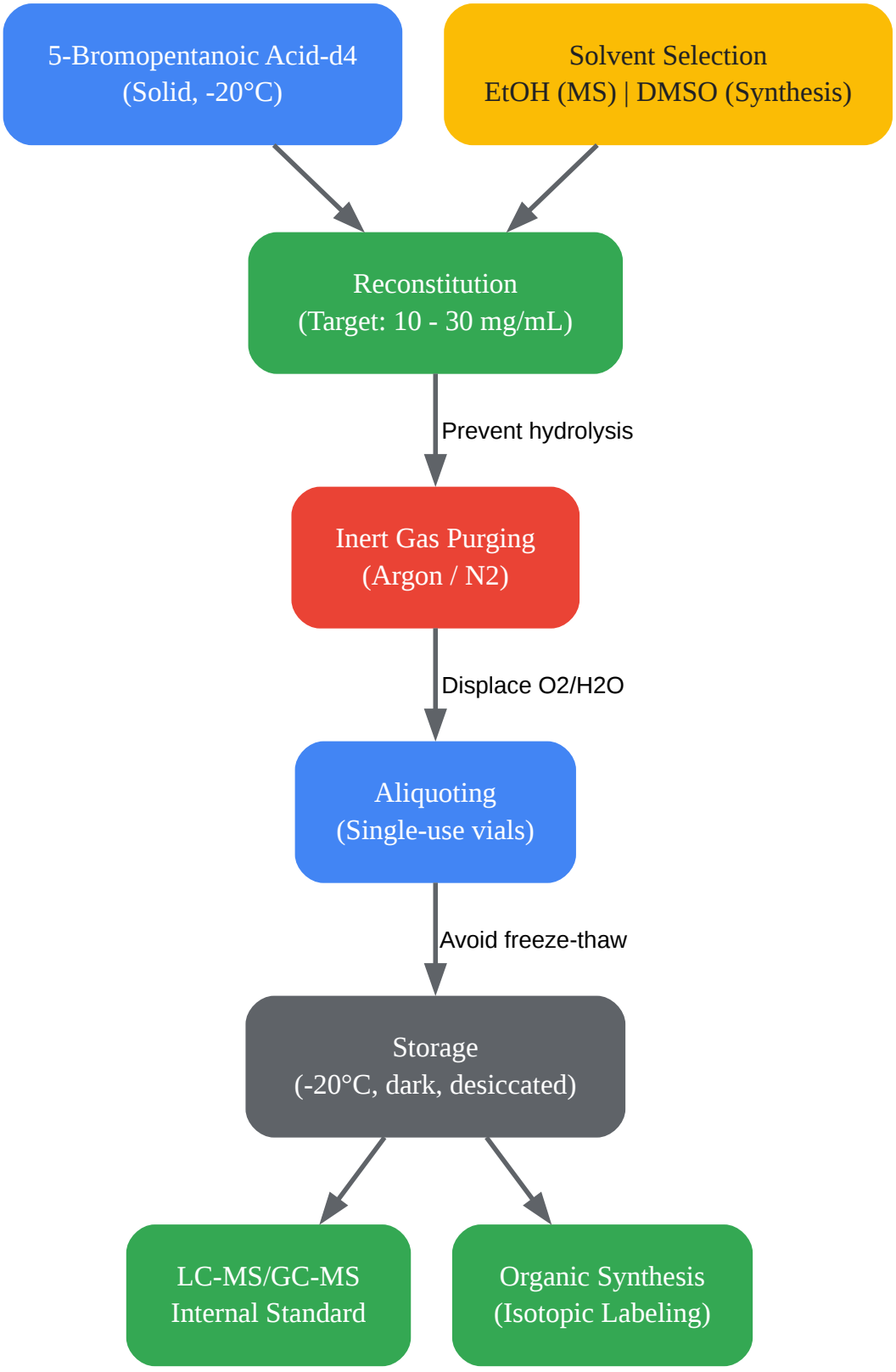

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Workflow for the preparation, validation, and application of 5-bromopentanoic acid-d4 stock.

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